

# Technical Guide: Strategic Sourcing & Application of Diiodomethane-13C,d2

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## Compound of Interest

Compound Name: Diiodomethane-13C,d2

CAS No.: 1217038-24-8

Cat. No.: B1142166

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## Executive Summary

**Diiodomethane-13C,d2** (CAS: 1217038-24-8) is a high-value stable isotope reagent primarily utilized in the synthesis of isotopically labeled cyclopropanes via the Simmons-Smith reaction. Its dual-labeling (

and Deuterium) serves two critical functions in drug discovery: metabolic blocking (slowing CYP450 degradation via the Deuterium Isotope Effect) and bioanalytical tracing (providing a distinct +3 Da mass shift for Mass Spectrometry).

While commercially available from major isotope suppliers, stock is often limited to milligram scales due to its niche application. This guide outlines the sourcing landscape, technical specifications, and a validated protocol for its application in cyclopropanation.

## Part 1: Chemical Profile & Isotopic Specifications

Before procurement, researchers must verify the isotopic enrichment levels to ensure data integrity in downstream DMPK (Drug Metabolism and Pharmacokinetics) studies.

## Technical Specifications

Feature	Specification	Notes
Chemical Name	Diiodomethane-13C,d2	Synonyms: Methylene iodide-13C,d2
CAS Number	1217038-24-8	Distinct from (86128-37-2) or (15729-58-5) only versions.[1]
Formula		
Molecular Weight	~270.84 g/mol	+3 mass units vs. natural (267.84)
Isotopic Purity	atom % atom % D	Critical for MS internal standards to minimize "M+0" interference.
Chemical Purity	(CP)	
Stabilizer	Copper (Cu) or Silver (Ag) wire	Essential.[2] Iodides degrade to (purple/brown) upon light exposure.
Density	~3.36 g/mL	Extremely dense liquid; pipetting requires positive displacement.

## Stability & Handling

- Light Sensitivity: High. Must be stored in amber glass wrapped in foil.
- Storage: Refrigerate ( ).

- Toxicity: Neurotoxic and alkylating agent. Use strictly in a fume hood.

## Part 2: Strategic Sourcing Landscape

Availability of the doubly labeled isotopologue is lower than the singly labeled counterparts. The decision to "Buy" vs. "Synthesize" depends on project timelines and scale.

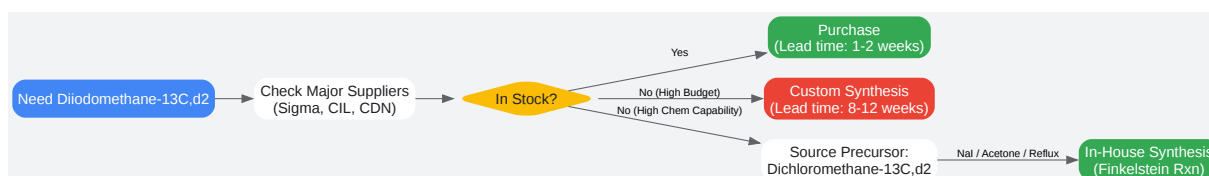
### Commercial Suppliers (The "Buy" Strategy)

Direct procurement is recommended for small-scale pilot studies (<5g).

- Sigma-Aldrich (Merck): Lists the compound (Product # varies by region, check CAS 1217038-24-8). Often "Made to Order."
- Cambridge Isotope Laboratories (CIL): A primary source for high-enrichment isotopes.
- Toronto Research Chemicals (TRC): Specializes in complex custom synthesis if catalog stock is depleted.
- CDN Isotopes: Strong inventory of deuterated compounds;  
  
combinations are often available.

### In-House Synthesis (The "Make" Strategy)

For requirements >10g, or when lead times exceed 6 weeks, in-house synthesis via the Finkelstein Reaction is a validated alternative. This route utilizes Dichloromethane-13C,d2 ( ), which is significantly cheaper and more widely available than the diiodo- equivalent.



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Figure 1: Decision matrix for sourcing **Diiodomethane-13C,d2** based on availability and laboratory capability.

## Part 3: Experimental Protocol (Simmons-Smith Cyclopropanation)

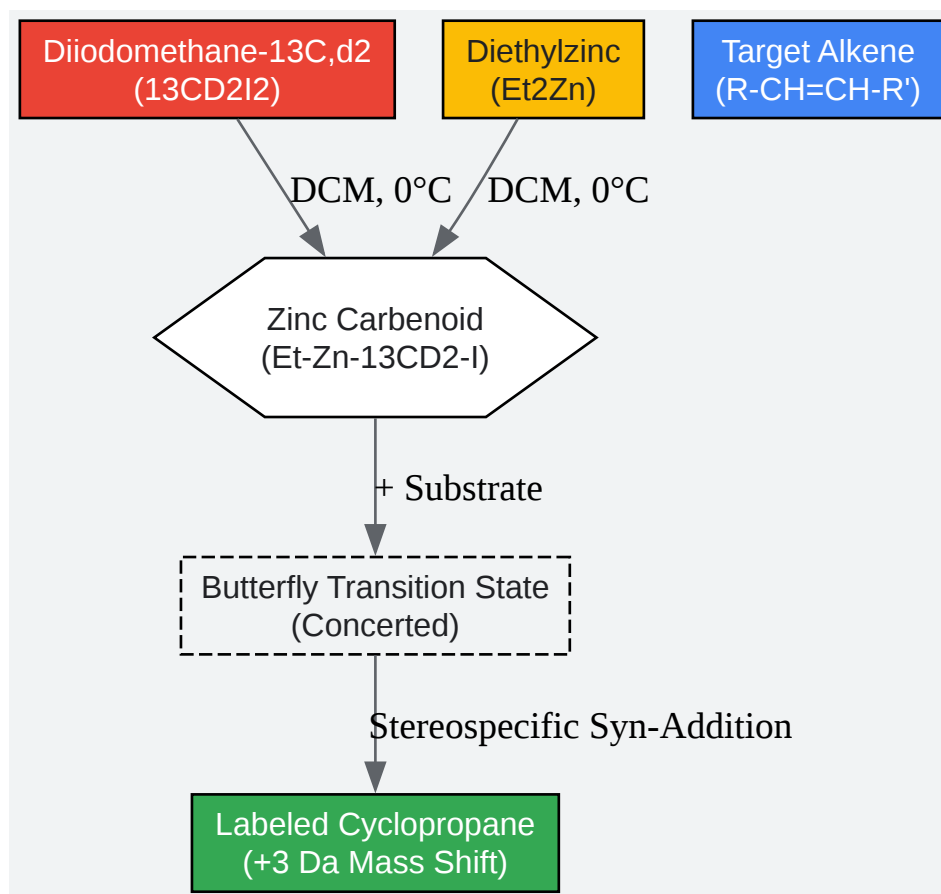
The primary application of **Diiodomethane-13C,d2** is the installation of a labeled cyclopropane ring. The Furukawa modification (using Diethylzinc) is preferred over the traditional Zn-Cu couple for isotopic reagents because it offers milder conditions, higher yields, and better reproducibility, minimizing the waste of expensive labeled material.

### Reaction Mechanism

The reaction proceeds via a zinc-carbenoid intermediate.<sup>[3][4][5]</sup> The

and

atoms are transferred intact to the olefin.



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Figure 2: Pathway for the transfer of the isotopically labeled methylene group via the Furukawa modified Simmons-Smith reaction.

## Validated Protocol (Furukawa Modification)

Reagents:

- Substrate (Alkene): 1.0 equiv<sup>[6]</sup>
- **Diiodomethane-13C,d2**: 2.0 equiv
- Diethylzinc ( , 1.0M in hexanes): 2.0 equiv
- Solvent: Anhydrous Dichloromethane (DCM) or 1,2-Dichloroethane (DCE).

## Step-by-Step Methodology:

- Setup: Flame-dry a round-bottom flask under Argon. Add the alkene substrate dissolved in anhydrous DCM. Cool to  
  
in an ice bath.
- Carbenoid Formation:
  - Note: Unlike the Zn-Cu couple method, we do not premix the zinc and diiodomethane.
  - Add the  
  
solution dropwise to the cooled alkene solution.
- Reagent Addition:
  - Add **Diiodomethane-13C,d2** dropwise via syringe.
  - Causality: Adding the diiodomethane after the zinc ensures the carbenoid forms in the presence of the substrate, minimizing carbenoid decomposition.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir. Monitor by TLC or LC-MS.
  - Time: Typically 2–12 hours.
- Quenching:
  - Cool back to  
  
.
  - Slowly add saturated aqueous  
  
(exothermic!).
- Workup: Extract with DCM, wash with brine, dry over  
  
.

- Purification: Silica gel chromatography.

## Quality Control (Self-Validation)

- NMR Check:
  - H NMR: The cyclopropane ring protons (usually high field, 0.5–1.5 ppm) should be absent (replaced by Deuterium).
  - C NMR: Look for the enhanced signal of the cyclopropane methylene carbon (often split into a quintet due to C-D coupling, Hz).
- Mass Spec: Confirm the parent ion shows relative to the unlabeled standard.

## References

- Sigma-Aldrich (Merck). Product Specification: **Diiodomethane-<sup>13</sup>C,<sub>2</sub>D<sub>2</sub>** (CAS 1217038-24-8).
- Simmons, H. E., & Smith, R. D. (1959). A New Synthesis of Cyclopropanes. *Journal of the American Chemical Society*, 81(16), 4256–4264. [3] [[Link](#)]
- Furukawa, J., Kawabata, N., & Nishimura, J. (1966). Synthesis of cyclopropanes by the reaction of olefins with dialkylzinc and methylene iodide. *Tetrahedron Letters*, 7(28), 3353-3354. [[Link](#)]
- ChemicalBook. Methylene iodide-<sup>13</sup>C,<sub>2</sub>D<sub>2</sub> Properties and Suppliers.

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## Sources

- [1. 1217038-24-8 CAS MSDS \(Methylene iodide-13C,d2\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [2. Diiodomethane-13C 13C = 98atom , = 99 CP, Yes copper stabilizer 86128-37-2 \[sigmaaldrich.com\]](#)
- [3. youtube.com \[youtube.com\]](#)
- [4. organicchemistrytutor.com \[organicchemistrytutor.com\]](#)
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